

# Entasobulin: Application Notes and Protocols for Cancer Cell Line Treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Entasobulin

Cat. No.: B1671357

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## Introduction

**Entasobulin** (formerly AEZS-112) is a novel, orally active small molecule that functions as a  $\beta$ -tubulin polymerization inhibitor, demonstrating potential as an anti-cancer agent.[1][2] By disrupting microtubule dynamics, **Entasobulin** interferes with the formation and function of the mitotic spindle, a critical cellular structure for cell division. This disruption leads to an arrest of the cell cycle and subsequent cell death.[1] Preclinical studies have shown that **Entasobulin** exhibits significant anti-proliferative activity against a variety of cancer cell lines, including those with multidrug resistance.[2] These application notes provide a summary of its in vitro efficacy and detailed protocols for its use in cancer cell line research.

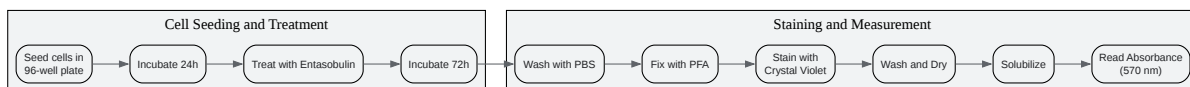
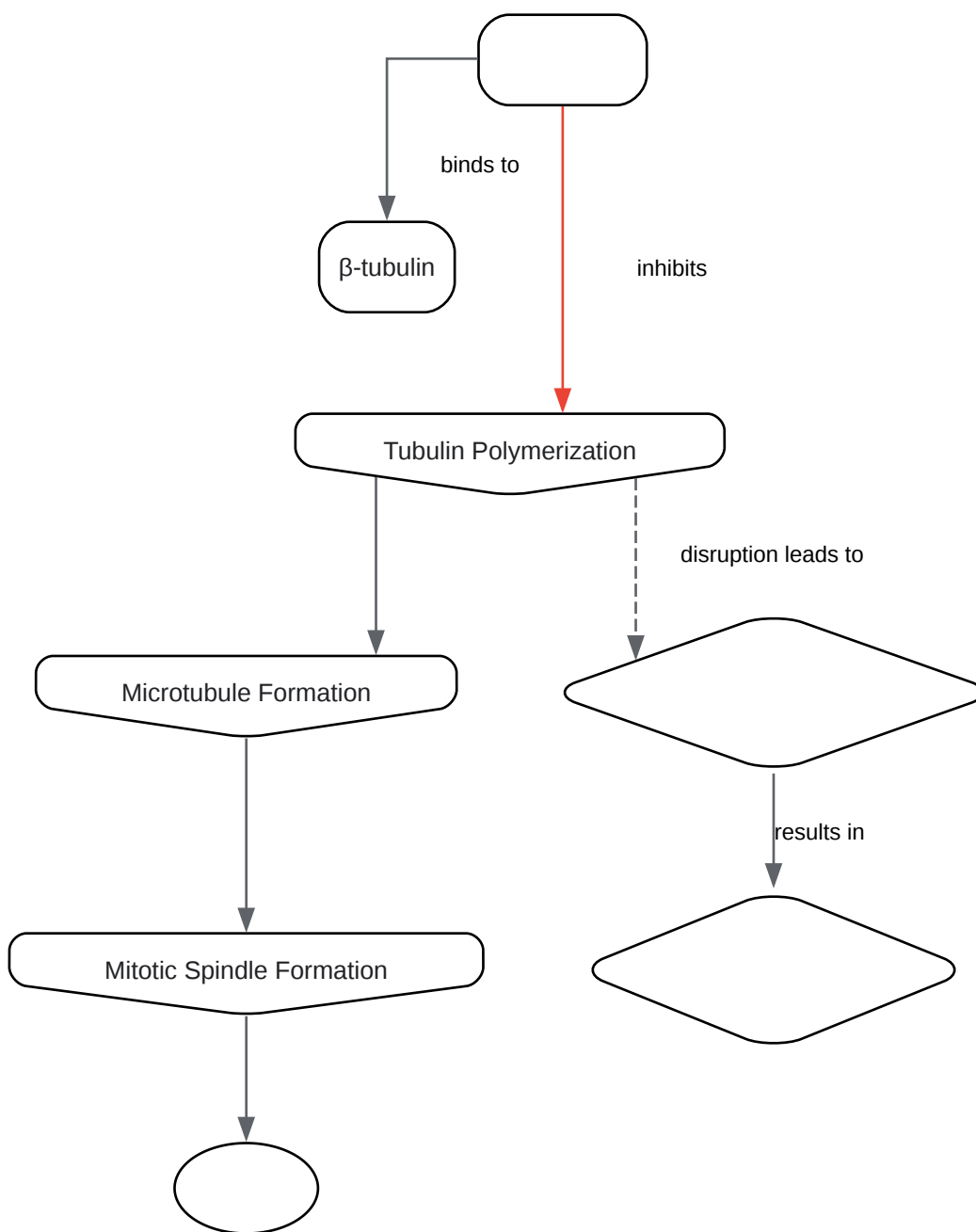
## Data Presentation

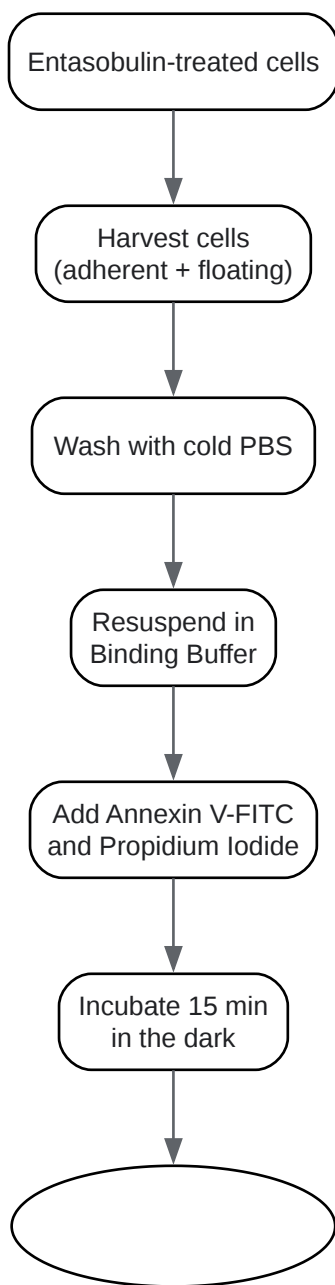
The following table summarizes the cytotoxic activity of **Entasobulin** across various human cancer cell lines, as determined by the half-maximal effective concentration (EC<sub>50</sub>) after a 72-hour incubation period.

Cell Line	Cancer Type	EC50 (μM)
Ishikawa	Endometrial Cancer	0.0312[1]
HEC 1A	Endometrial Cancer	0.125[1]
PA 1	Ovarian Cancer	0.0312[1]
OvW 1	Ovarian Cancer	0.125[1]
OAW 42	Ovarian Cancer	0.5[1]
SKOV 3	Ovarian Cancer	5[1]

## Mechanism of Action

**Entasobulin** exerts its anti-cancer effects by binding to  $\beta$ -tubulin, thereby inhibiting the polymerization of tubulin into microtubules. Microtubules are essential components of the cytoskeleton and are crucial for various cellular processes, most notably the formation of the mitotic spindle during cell division. The inhibition of tubulin polymerization disrupts the dynamic instability of microtubules, leading to a dysfunctional mitotic spindle, cell cycle arrest in the G2/M phase, and eventual induction of cell death.[1] Interestingly, studies have indicated that **Entasobulin**-induced cell death may occur through a necrosis-like mechanism, as its cytotoxic effects were not blocked by the pan-caspase inhibitor zVAD-fmk.[1]





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## References

- 1. Tubulin inhibitor AEZS 112 inhibits the growth of experimental human ovarian and endometrial cancers irrespective of caspase inhibition - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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